

Vat Black 9: A Comparative Guide to Lightfastness Validation by ISO Standards

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Compound of Interest

Compound Name: Vat Black 9

Cat. No.: B1171664

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the lightfastness of **Vat Black 9** with other common black dyes, supported by experimental data validated against ISO standards. The information herein is intended to assist researchers and scientists in selecting the appropriate dye for applications where high lightfastness is a critical parameter.

Comparative Analysis of Lightfastness

The lightfastness of textile dyes is a critical measure of their ability to resist fading upon exposure to light. The internationally recognized standard for this evaluation is ISO 105-B02, which uses a 1-8 Blue Wool scale, with 8 indicating the highest fastness.

Vat dyes are well-regarded for their excellent durability and resistance to fading. **Vat Black 9**, in particular, demonstrates superior lightfastness, making it a preferred choice for textiles requiring long-term color stability, such as outdoor apparel and workwear.^[1] In contrast, other classes of black dyes, while offering advantages in other areas like cost or ease of application, generally exhibit lower resistance to light degradation.

Below is a summary of the lightfastness ratings for **Vat Black 9** and other commonly used black dyes, according to the ISO 105-B02 standard.

Dye Name	C.I. Name	Dye Class	Lightfastness Rating (ISO 105-B02)
Vat Black 9	65230	Vat	6-7
Sulphur Black 1	53186	Sulphur	5
Reactive Black 5	20505	Reactive	4-5 ^[2]
Direct Black 22	35435	Direct	4

Experimental Protocol: ISO 105-B02 Lightfastness Test

The following is a detailed methodology for conducting a lightfastness test in accordance with the ISO 105-B02 standard.^{[3][4][5][6]}

1. Principle:

A textile specimen is exposed to an artificial light source, under controlled conditions, simultaneously with a set of blue wool references.^[5] The lightfastness of the specimen is assessed by comparing the change in its color with the change in color of the blue wool references.^[5]

2. Apparatus:

- Lightfastness Tester: Equipped with a xenon arc lamp as the light source.^[4]
- Optical and Heat Filters: To ensure the spectral distribution of the light source is representative of natural daylight (D65) and to reduce infrared radiation.^[5]
- Black Standard Thermometer (BST) or Black Panel Thermometer (BPT): For monitoring the temperature within the exposure chamber.
- Specimen Holders: To mount the test specimens and blue wool references.
- Opaque Masks: To cover a portion of the specimens and references for comparison.

- **Blue Wool References:** A set of eight standardized blue wool fabrics (No. 1 to 8), where No. 1 has the lowest and No. 8 has the highest lightfastness.[5]
- **Grey Scale for Assessing Change in Colour:** A standard scale used to visually assess the degree of fading.

3. Test Procedure:

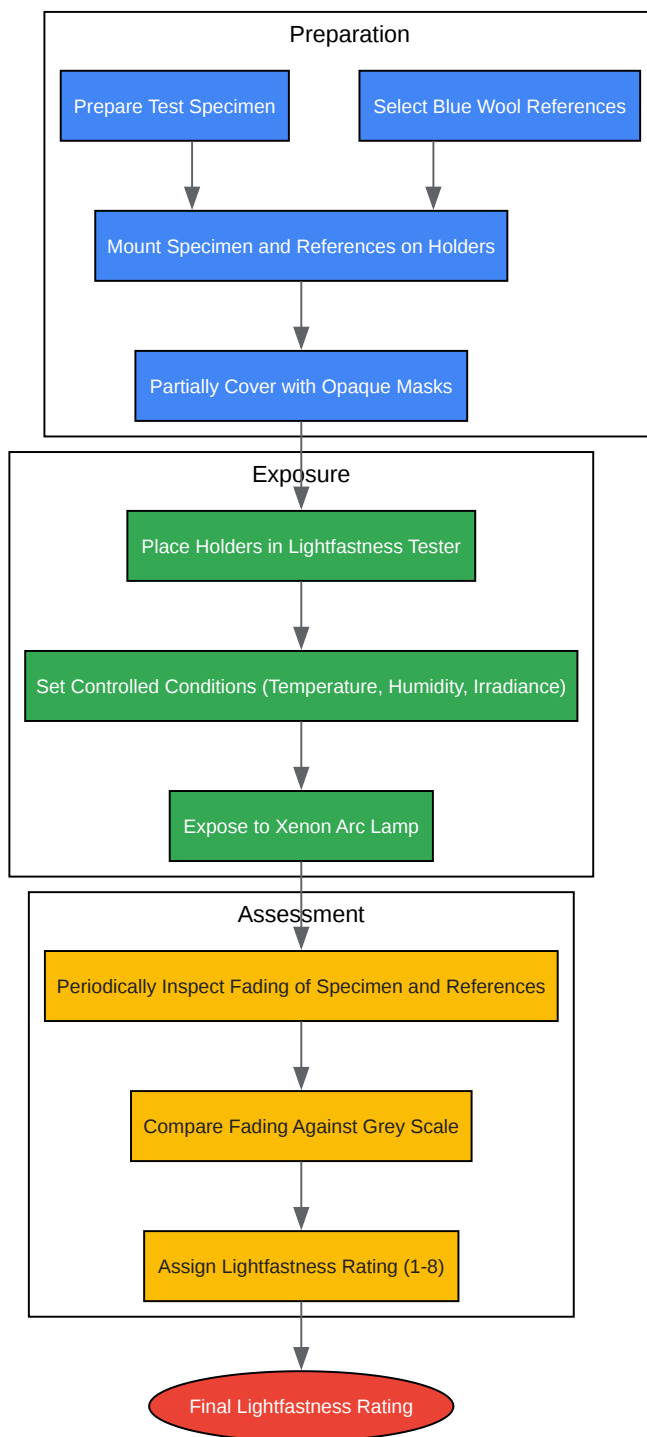
- **Specimen Preparation:** Cut a specimen of the textile to be tested to the dimensions required by the specimen holder.
- **Mounting:** Mount the test specimen and a set of blue wool references on the specimen holders. A portion of both the specimen and the references should be covered with an opaque mask to serve as an unexposed original for comparison.
- **Exposure Conditions:** Place the mounted specimens in the lightfastness tester. The test is conducted under controlled conditions of temperature, humidity, and irradiance. The specific conditions should be chosen based on the intended end-use of the textile.
- **Exposure:** Expose the specimens and the blue wool references to the light from the xenon arc lamp. The duration of the exposure is determined by the fading of the blue wool references.
- **Assessment:** Periodically inspect the specimens and the blue wool references. The lightfastness rating is determined by identifying which blue wool reference shows a similar degree of fading to the test specimen. The assessment should be made by comparing the exposed and unexposed parts of the specimen and the references against the Grey Scale for Assessing Change in Colour.

4. Evaluation:

The lightfastness is assigned a numerical rating from 1 to 8, corresponding to the number of the blue wool reference that exhibits the same degree of color change as the test specimen. A higher number indicates better lightfastness.

Experimental Workflow Diagram

ISO 105-B02 Lightfastness Testing Workflow

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Caption: ISO 105-B02 Experimental Workflow

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